

N-Acylglycines in Fatty Acid Metabolism: A Technical Guide

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Compound of Interest

Compound Name: *N*-(1-Oxopentadecyl)glycine-d2

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Introduction

N-acylglycines (NAGs) are a class of endogenous lipid signaling molecules synthesized through the conjugation of a fatty acid to the amino acid glycine.[1] Structurally related to the well-characterized endocannabinoids, NAGs are emerging as important players in a variety of physiological processes.[2] Initially identified as products of detoxification pathways for xenobiotic carboxylic acids, it is now clear that long-chain NAGs possess significant biological activities, including roles in inflammation, pain perception, and energy homeostasis.[1][2] This technical guide provides an in-depth overview of the metabolism of N-acylglycines, their signaling pathways, and key experimental methodologies for their study, aimed at researchers and professionals in the field of drug discovery and development.

Biosynthesis of N-Acylglycines

The biosynthesis of N-acylglycines occurs through two primary pathways: a glycine-dependent and a glycine-independent pathway.[2]

The glycine-dependent pathway is considered the major route for the formation of long-chain N-acylglycines.[2] This pathway involves the activation of a fatty acid to its coenzyme A (CoA) thioester by an acyl-CoA synthetase. Subsequently, a glycine N-acyltransferase (GLYAT) catalyzes the conjugation of the fatty acyl-CoA with glycine to form the N-acylglycine.[2] The

enzyme Glycine N-acyltransferase-like 3 (GLYATL3) has been identified as a key enzyme responsible for the formation of long-chain N-acylglycines in neuronal cells.[2][3]

The glycine-independent pathway involves the oxidative metabolism of N-acylethanolamines, such as the endocannabinoid anandamide (N-arachidonoylethanolamine). This process is carried out by the sequential action of alcohol dehydrogenase and aldehyde dehydrogenase, which converts the ethanolamine headgroup into a carboxyl group, thereby forming the corresponding N-acylglycine.[4]

Another proposed biosynthetic route involves the cytochrome c-catalyzed formation of N-acylglycines from fatty acyl-CoAs and glycine in the presence of hydrogen peroxide.[5]

Below is a diagram illustrating the primary biosynthetic pathways of N-acylglycines.

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